

# Application Notes and Protocols: Preparing VU0661013 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VU0661013

Cat. No.: B15581639

[Get Quote](#)

## Introduction

**VU0661013** is a novel, potent, and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (MCL-1), with a  $K_i$  of  $97 \pm 30$  pM for human MCL-1.[1][2] It functions as a BH3 mimetic, disrupting the interaction between MCL-1 and pro-apoptotic proteins like BIM, which leads to apoptosis.[3][4] This mechanism of action makes **VU0661013** a valuable tool in cancer research, particularly in the context of Acute Myelogenous Leukemia (AML), including venetoclax-resistant models.[4][5]

The accurate and consistent preparation of a stock solution is a critical initial step for any in vitro or in vivo studies to ensure reproducible experimental outcomes. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **VU0661013** due to the compound's high solubility in it.[3] This document provides a detailed protocol for the preparation, storage, and handling of **VU0661013** stock solutions in DMSO.

## Data Presentation

A summary of the essential quantitative data for **VU0661013** is presented in the table below for easy reference.

Parameter	Value	Reference(s)
Molecular Formula	C39H39Cl2N5O4	[6][7]
Molecular Weight	712.66 g/mol	[1][2][4][7]
Appearance	Solid powder	[6]
Solubility in DMSO	≥ 90-125 mg/mL (≥ 126.28 - 175.40 mM)	[1][3][7]
Recommended Stock Concentration	10 mM (Can be adjusted based on experimental needs)	[7]
Storage of Powder	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C	[6]
Storage of Stock Solution in DMSO	Short-term (1 month) at -20°C; Long-term (6 months) at -80°C	[1][7]

## Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **VU0661013** in anhydrous DMSO.

Materials and Equipment:

- **VU0661013** powder (purity >98%)
- Anhydrous/High-Purity Dimethyl Sulfoxide (DMSO)
- Analytical balance (accurate to at least 0.1 mg)
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- Calculate the Required Mass: To prepare a stock solution of a specific concentration, use the following formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$ 
  - Example for 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 712.66 \text{ g/mol} / 1000 = 7.13 \text{ mg}$
- Weighing the Compound:
  - Don appropriate PPE.
  - Place a sterile microcentrifuge tube or amber vial on the analytical balance and tare it.
  - Carefully weigh the calculated mass of **VU0661013** powder and transfer it to the tube/vial.
- Solvent Addition:
  - Add the desired volume of anhydrous DMSO to the tube/vial containing the **VU0661013** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
  - Securely cap the tube/vial.
  - Vortex the solution thoroughly until the **VU0661013** powder is completely dissolved.
  - Visually inspect the solution to ensure no solid particles are remaining. If the compound does not dissolve readily, brief sonication can be used to facilitate dissolution.[\[8\]](#)
- Storage and Handling:
  - For optimal stability, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
  - Store the aliquots in tightly sealed vials.

- For short-term storage (up to 1 month), store at -20°C.[1][7]
- For long-term storage (up to 6 months), store at -80°C.[1][7]

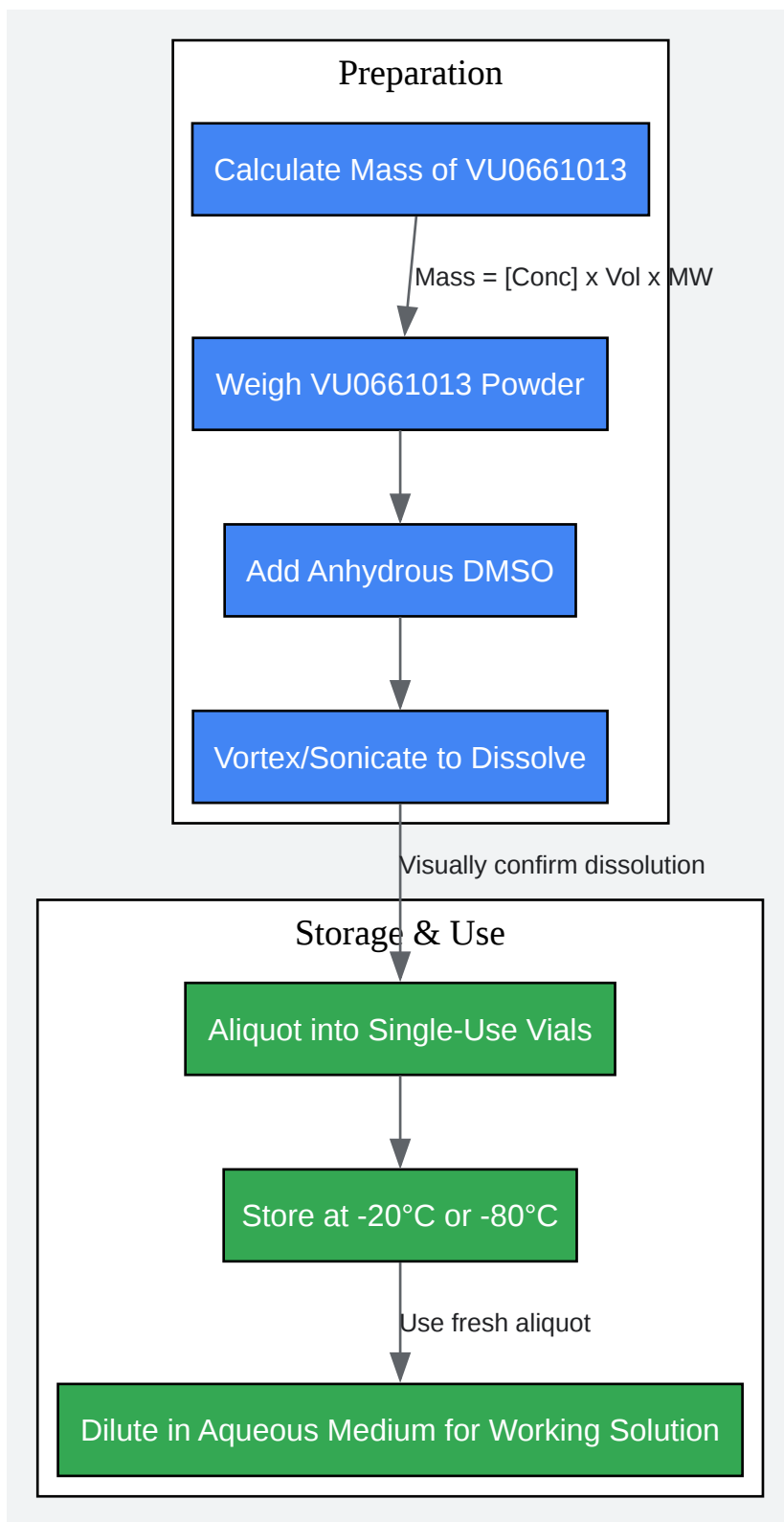
#### Working Solution Preparation:

When preparing working solutions for cell-based assays, it is crucial to minimize the final DMSO concentration, as it can be toxic to cells. The final DMSO concentration should ideally be  $\leq 0.1\%$  and not exceed  $0.5\%$ . [3]

- Dilution: To avoid precipitation of **VU0661013**, which is poorly soluble in aqueous solutions, it is best practice to perform serial dilutions. [3] The DMSO stock solution should be diluted into a larger volume of the aqueous medium (e.g., cell culture media, PBS).

## Mandatory Visualization

### Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **VU0661013** stock solution in DMSO.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. abmole.com [abmole.com]
- 2. abmole.com [abmole.com]
- 3. benchchem.com [benchchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. A Novel MCL-1 Inhibitor Combined with Venetoclax Rescues Venetoclax-Resistant Acute Myelogenous Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medkoo.com [medkoo.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. VU0661013 | BCL | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing VU0661013 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581639#preparing-vu0661013-stock-solution-in-dmsol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)